

Application Notes and Protocols for Akt-IN-21 in Cell Culture

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Compound of Interest

Compound Name: Akt-IN-21

Cat. No.: B12384761

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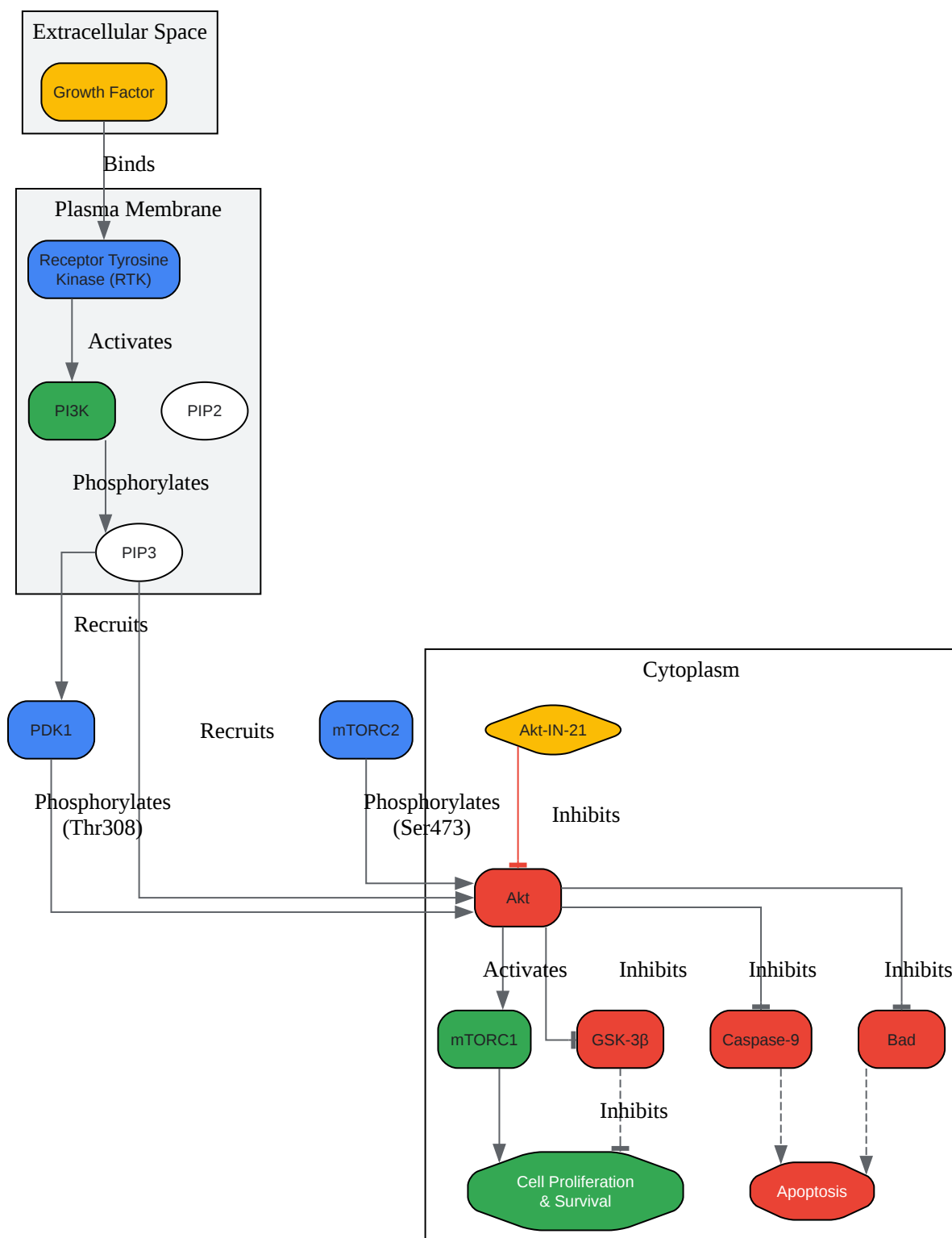
For Researchers, Scientists, and Drug Development Professionals

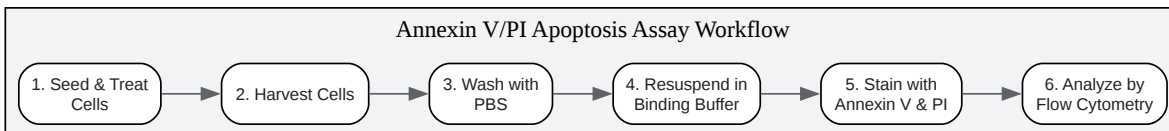
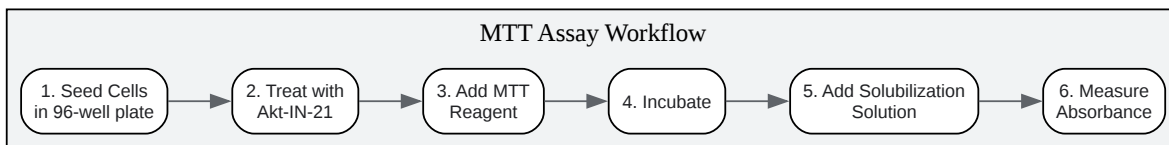
Introduction

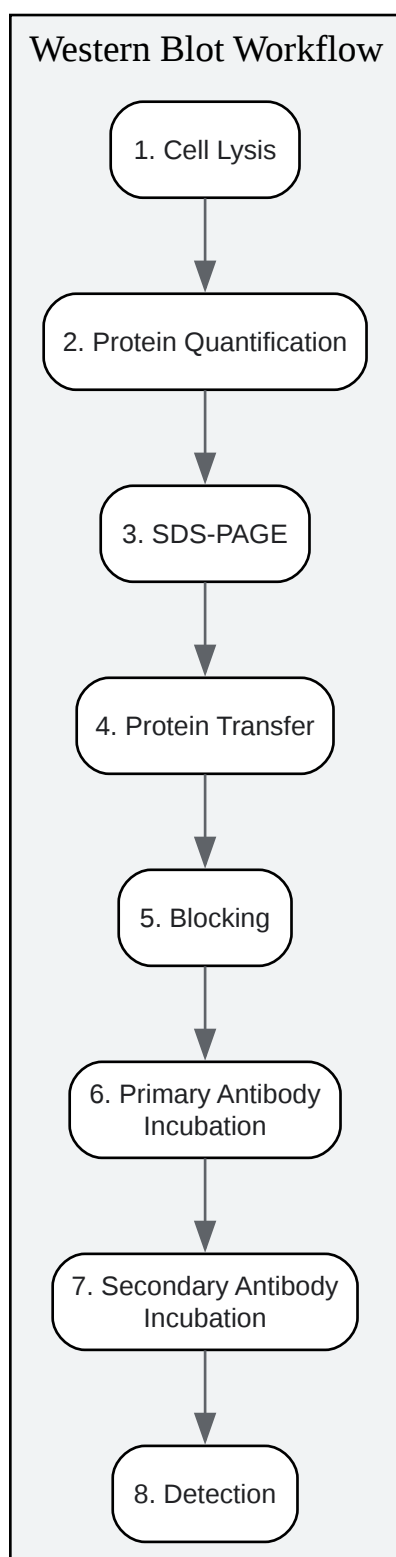
Akt-IN-21 is a potent and specific inhibitor of the Akt serine/threonine kinase, a critical node in the PI3K/Akt/mTOR signaling pathway.^{[1][2]} This pathway is a central regulator of diverse cellular processes, including cell growth, proliferation, survival, and metabolism.^{[1][3]} Dysregulation of the PI3K/Akt/mTOR pathway is a frequent event in a wide range of human cancers, making it a prime target for therapeutic intervention.^[3] **Akt-IN-21** exerts its effects by downregulating this pathway, leading to the induction of apoptosis and cell cycle arrest in cancer cells.^{[1][2]} These application notes provide detailed protocols for the use of **Akt-IN-21** in cell culture to study its effects on cell viability, apoptosis, and downstream signaling pathways.

Mechanism of Action

Akt-IN-21 functions by inhibiting the activity of Akt kinases (Akt1, Akt2, and Akt3). Akt is a key downstream effector of phosphatidylinositol 3-kinase (PI3K). Upon activation by upstream signals such as growth factors, PI3K phosphorylates phosphatidylinositol (4,5)-biphosphate (PIP2) to generate phosphatidylinositol (3,4,5)-trisphosphate (PIP3). PIP3 acts as a docking site for Akt at the plasma membrane, where it is subsequently phosphorylated and activated by PDK1 and mTORC2. Activated Akt then phosphorylates a multitude of downstream substrates, promoting cell survival and proliferation while inhibiting apoptosis. By inhibiting Akt, **Akt-IN-21** effectively blocks these downstream signaling events, leading to decreased cell viability and induction of programmed cell death.







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References

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- 2. BestProtocols: Annexin V Staining Protocol for Flow Cytometry | Thermo Fisher Scientific - US [[thermofisher.com](https://www.thermofisher.com)]
- 3. Assessment of PI3K/mTOR/AKT Pathway Elements to Serve as Biomarkers and Therapeutic Targets in Penile Cancer - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
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